Available Structural Information on Zoligratinib

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Compound Focus: **Zoligratinib**
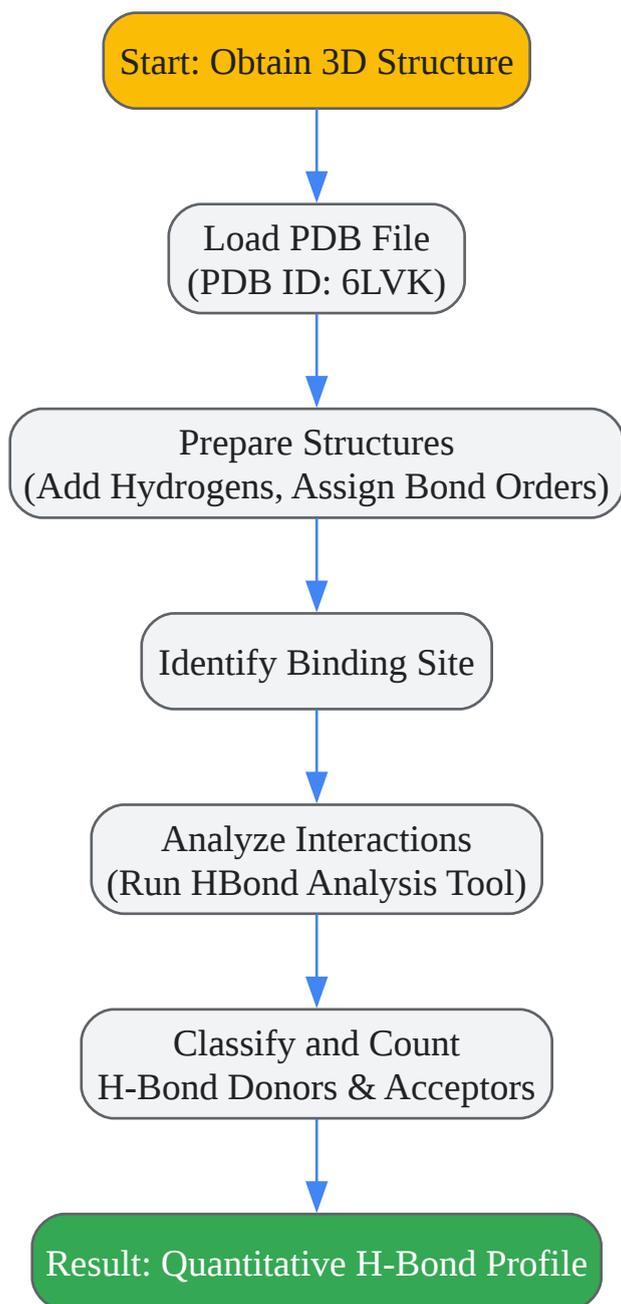
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While the specific hydrogen bond profile is not published, recent studies confirm key structural aspects of **Zoligratinib** and its binding to the FGFR2 target.

Aspect	Description
Therapeutic Target	Fibroblast Growth Factor Receptor 2 (FGFR2) [1].
Clinical Relevance	A known FGFR2 inhibitor used as a reference control in drug discovery studies [1] [2].
Structural Data	Co-crystallized structure of FGFR2 is available (PDB ID: **6LVK**), which can be used for interaction analysis [1].
Binding Confirmation	Interacts with residues in the FGFR2 binding pocket; binding pose is consistent with other active inhibitors [1].

Experimental Protocol for Hydrogen Bond Analysis

The following workflow outlines the standard methodology used by researchers to determine hydrogen bonding in protein-ligand complexes, which you can apply to **Zoligratinib**.

```
┌─────────────────────────┐
│  Start: Obtain 3D Structure  │
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│    Load PDB File          │
│    (PDB ID: 6LVK)         │
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│    Prepare Structures     │
│ (Add Hydrogens, Assign Bond Orders) │
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│   Identify Binding Site   │
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│    Analyze Interactions   │
│  (Run HBond Analysis Tool)│
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│    Classify and Count     │
│  H-Bond Donors & Acceptors│
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│ Result: Quantitative H-Bond Profile │
└─────────────────────────┘
```

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Experimental workflow for H-bond analysis

Obtain the 3D Structural Complex

- **Data Source**: Download the atomic coordinates of the FGFR2 protein in complex with a ligand from the Protein Data Bank (PDB). The structure **6LVK** is a suitable wild-type FGFR2 crystal structure [1].

Tech Support

- **Software**: Use molecular visualization software like **PyMOL** [1] or **Chimera** [2].

Prepare the Structures

- **Protein Preparation**: Remove water molecules and any non-essential co-factors. Add hydrogen atoms to the protein structure, which are often not resolved in crystal structures [2].
- **Ligand Preparation**: Isolate the **Zoligratinib** molecule from the complex. Ensure its bond orders and protonation states are correct for physiological pH.

Identify the Binding Site

- Visually inspect the protein-ligand complex to locate the binding pocket where **Zoligratinib** is situated [1].

Perform Hydrogen Bond Analysis

- **Tools**: Use specialized software to detect hydrogen bonds:
    - **HBPLUS** [3] [4]: A classic tool for determining hydrogen bonds in protein structures.
    - **LigPlot+** [1]: Generates 2D diagrams of protein-ligand interactions, clearly highlighting hydrogen bonds.
    - **Discovery Studio Visualizer** [1]: Provides detailed interaction analysis and profiling.
- **Parameters**: Standard geometric criteria are used [3]:
    - **Distance**: The distance between the donor (D) and acceptor (A) atoms (D-A) is typically less than 3.3 Å.
    - **Angle**: The angle formed by the hydrogen donor, hydrogen atom, and acceptor (D-H-A) should be greater than 120°.

Classify and Count

- **Acceptors**: Count all oxygen and nitrogen atoms in **Zoligratinib** that receive a hydrogen bond from a protein donor.
- **Donors**: Count all N-H and O-H groups in **Zoligratinib** that donate a hydrogen bond to a protein acceptor.

Tools for Visualization and Advanced Analysis

For a deeper graph theory-based analysis of the entire hydrogen bond network, you can use the following tools:

Tool	Function	Input	Output
HBNG [3] [4]	Generates 2D directed graphs of H-bond networks.	H-bond list from HBPLUS, HBAT, or STRIDE.	DOT language script for Graphviz.
Graphviz [3] [5]	Open-source software for visualizing graphs described in DOT language.	DOT script file.	2D diagram (PNG, SVG, etc.).

The DOT script below provides a template for visualizing a hydrogen bond network, which can be adapted using data from HBNG.
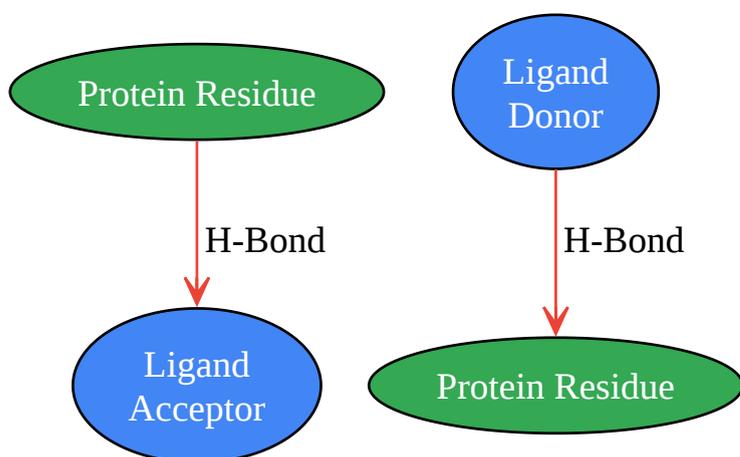
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Template for a protein-ligand H-bond network

How to Proceed Without Published Data

Since the exact numbers are not publicly available, you have two practical options:

- **Conduct the Analysis Yourself**: Follow the experimental protocol above using the PDB structure 6LVK and the listed software tools. This will give you the primary data you are looking for.
- **Consult Specialized Databases**: Access commercial or specialized structural bioinformatics databases that may contain pre-computed interaction profiles for known drugs.

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References

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2. Targeting FGFR2 with natural products [sciencedirect.com]

3. HBNG: Graph theory based visualization of hydrogen bond ... [pmc.ncbi.nlm.nih.gov]

4. HBNG: Graph theory-based visualization of hydrogen bond ... [bioinformation.net]

5. DOT Language [graphviz.org]

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